

Introduction: Situating a Versatile Scaffold in Modern Research

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Compound of Interest

Compound Name: 1-(2-(4-Bromophenoxy)ethyl)pyrrolidine

Cat. No.: B093086

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1-(2-(4-Bromophenoxy)ethyl)pyrrolidine is a heterocyclic organic compound featuring a pyrrolidine ring linked via an ethyl ether to a brominated phenyl group. As a member of the pyrrolidine family, it belongs to a class of compounds of immense interest to medicinal chemists and drug discovery professionals.[1][2] The five-membered saturated pyrrolidine ring is a prevalent scaffold in numerous natural alkaloids, approved pharmaceuticals, and experimental drug candidates, valued for its ability to introduce three-dimensionality and specific stereochemical configurations into a molecule.[1][3] This guide provides a comprehensive overview of the fundamental properties, synthesis, potential applications, and safety considerations for **1-(2-(4-Bromophenoxy)ethyl)pyrrolidine**, positioning it as a valuable intermediate in organic synthesis and a potential pharmacophore for further investigation.[4]

PART 1: Physicochemical and Structural Characterization

A thorough understanding of a compound's physical and chemical properties is foundational to its application in research and development. **1-(2-(4-Bromophenoxy)ethyl)pyrrolidine** is typically encountered as a colorless to light yellow liquid, though it may also be a solid.[5][6][7] It is characterized by low solubility in water but demonstrates good solubility in common organic solvents such as dichloromethane and chloroform.[7]

Table 1: Core Physicochemical Properties

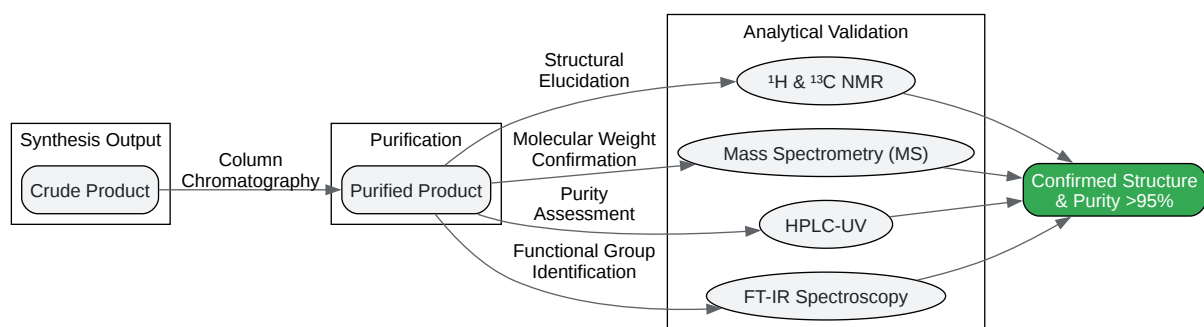
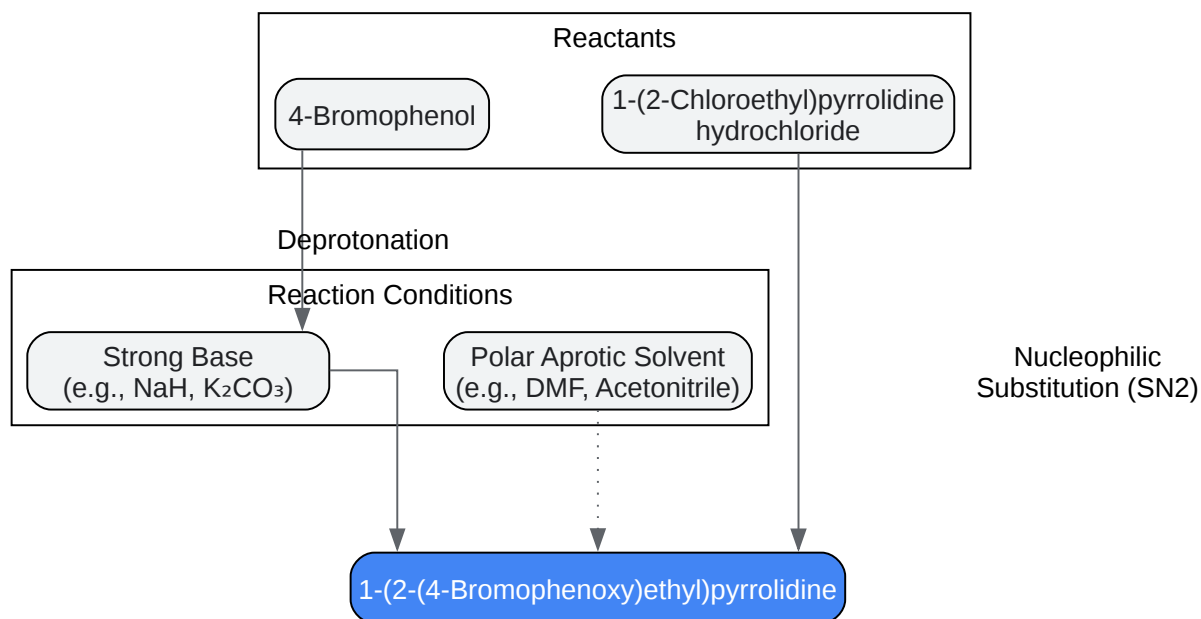
Property	Value	Source(s)
CAS Number	1081-73-8	[5][8][9]
Molecular Formula	C ₁₂ H ₁₆ BrNO	[5][7][9]
Molecular Weight	~270.17 g/mol	[5][6][9]
Appearance	Colorless or light yellow liquid	[6][9]
Boiling Point	138-140 °C @ 1.2 mmHg	[5][6][9]
Density	1.304 g/mL at 25 °C	[5][6][9]
Refractive Index (n _D ²⁰)	1.557	[5][6][9]
Predicted pKa	9.54 ± 0.20	[9]

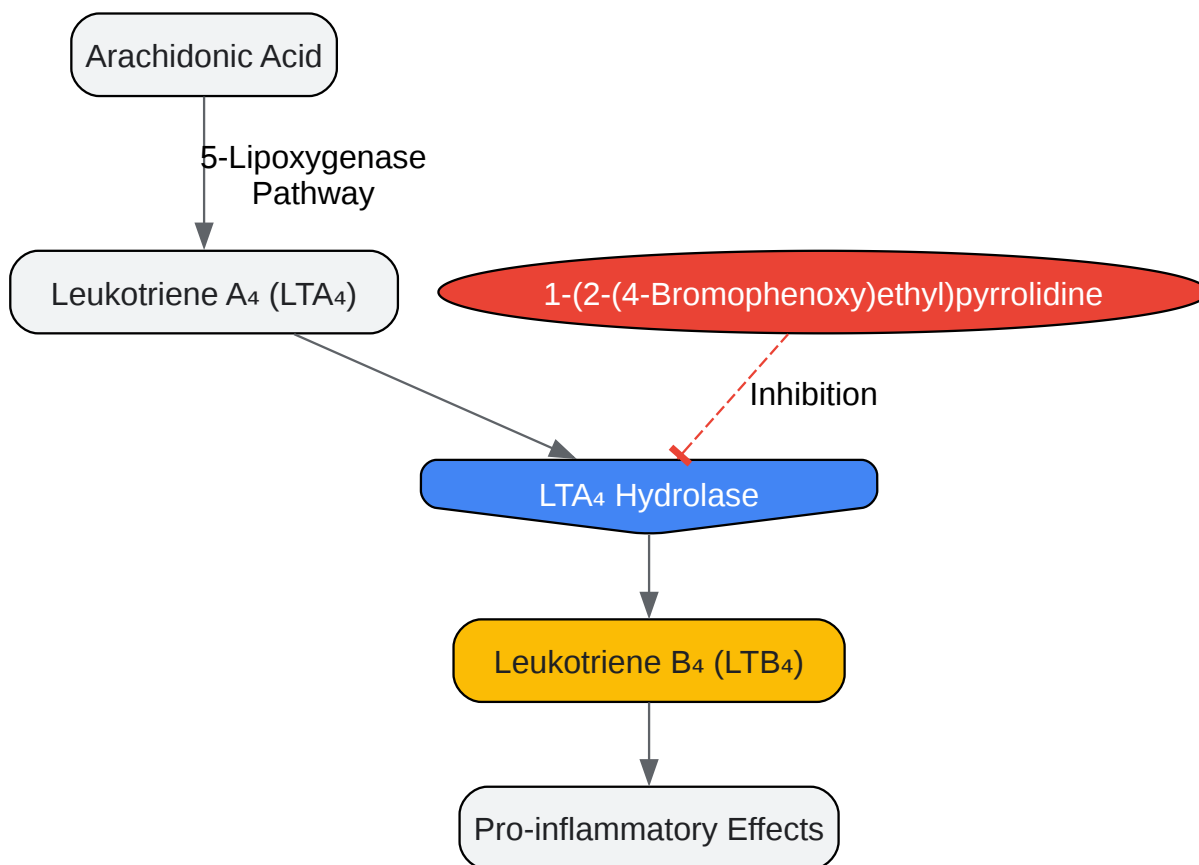
PART 2: Synthesis and Analytical Validation

The synthesis of **1-(2-(4-Bromophenoxy)ethyl)pyrrolidine** is most logically achieved via a Williamson ether synthesis, a robust and well-established method for forming ether linkages. This approach involves the reaction of a phenoxide with an alkyl halide.

Proposed Synthetic Pathway

The pathway involves the deprotonation of 4-bromophenol to form the corresponding phenoxide, which then acts as a nucleophile, attacking an electrophilic pyrrolidine derivative.





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